

Technical Guide: Material Safety Data Sheet for 3,4-Dimethoxytoluene

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Compound of Interest

Compound Name: 3,4-Dimethoxytoluene

Cat. No.: B046254

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This document provides a comprehensive technical overview of the safety, handling, and properties of **3,4-Dimethoxytoluene**, compiled from multiple safety data sheets and chemical databases. It is intended to serve as a detailed resource for professionals in laboratory and drug development settings.

Section 1: Chemical Product and Company Identification

3,4-Dimethoxytoluene is an aromatic organic compound used primarily as a laboratory chemical and an intermediate in the synthesis of pharmaceuticals and fine chemicals.^{[1][2][3]} It is also known by several synonyms, including 4-Methylveratrole and Homoveratrole.^{[1][4][5]}

Identifier	Value
Chemical Name	3,4-Dimethoxytoluene
IUPAC Name	1,2-dimethoxy-4-methylbenzene[4][5][6]
CAS Number	494-99-5[1][2][3][5][6][7][8]
Molecular Formula	C ₉ H ₁₂ O ₂ [3][4][5][6][7][9]
Molecular Weight	152.19 g/mol [2][3][4][5][9]
Synonyms	4-Methylveratrole, Homoveratrole, 1,2-Dimethoxy-4-methylbenzene, 4-Methylveratrol[1][2][3][4][5]
Recommended Use	Laboratory chemicals[1]
Uses Advised Against	Food, drug, pesticide, or biocidal product use[1]

Section 2: Hazards Identification

The hazard classification of **3,4-Dimethoxytoluene** presents some inconsistencies across different suppliers and databases. According to one supplier's safety data sheet, the chemical is not considered hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), and no label elements are required.[1]

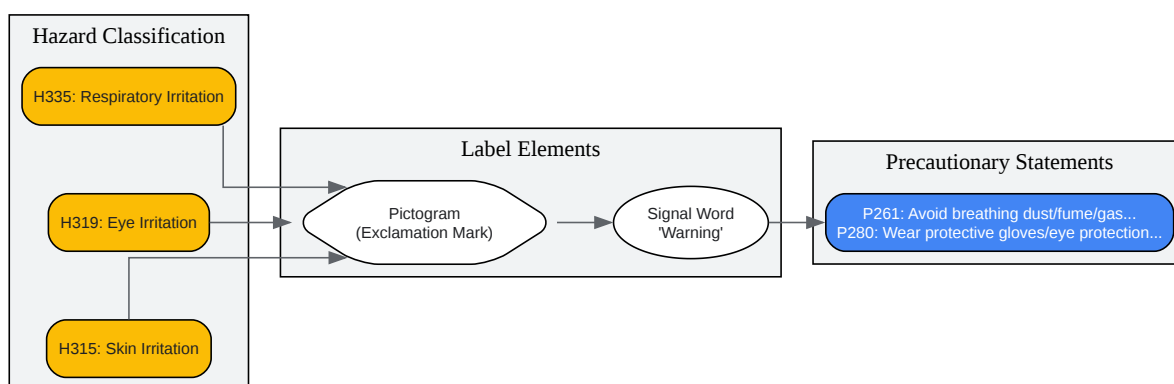
However, aggregated GHS data from the ECHA C&L Inventory, as reported by PubChem, indicates that a notable portion of notifications do classify the substance with specific hazards. [4] While 69% of reports indicate it does not meet GHS hazard criteria, approximately 30-31% of notifications include the following classifications.[4]

Hazard Class	GHS Classification	Hazard Statement	Percentage of Notifications
Skin Corrosion/Irritation	Skin Irritant 2[4]	H315: Causes skin irritation[4]	31%[4]
Serious Eye Damage/Irritation	Eye Irritant 2[4]	H319: Causes serious eye irritation[4]	31%[4]
STOT - Single Exposure	STOT SE 3[4]	H335: May cause respiratory irritation[4]	30.2%[4]

Given the conflicting data, it is prudent to handle the substance with care, assuming it may be an irritant.

Hazard Communication Logic

The following diagram illustrates the logical flow from hazard classification to the communication elements required on a safety label, based on the potential hazards identified.



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Caption: GHS Hazard Communication Flow for Potential Irritants.

Section 3: Composition/Information on Ingredients

This product is a substance, not a mixture.

- Component: Benzene, 1,2-dimethoxy-4-methyl-[1]
- CAS Number: 494-99-5[1]
- Purity: Typically $\geq 97.5\%$ or $>99.0\%$ (GC)[6]

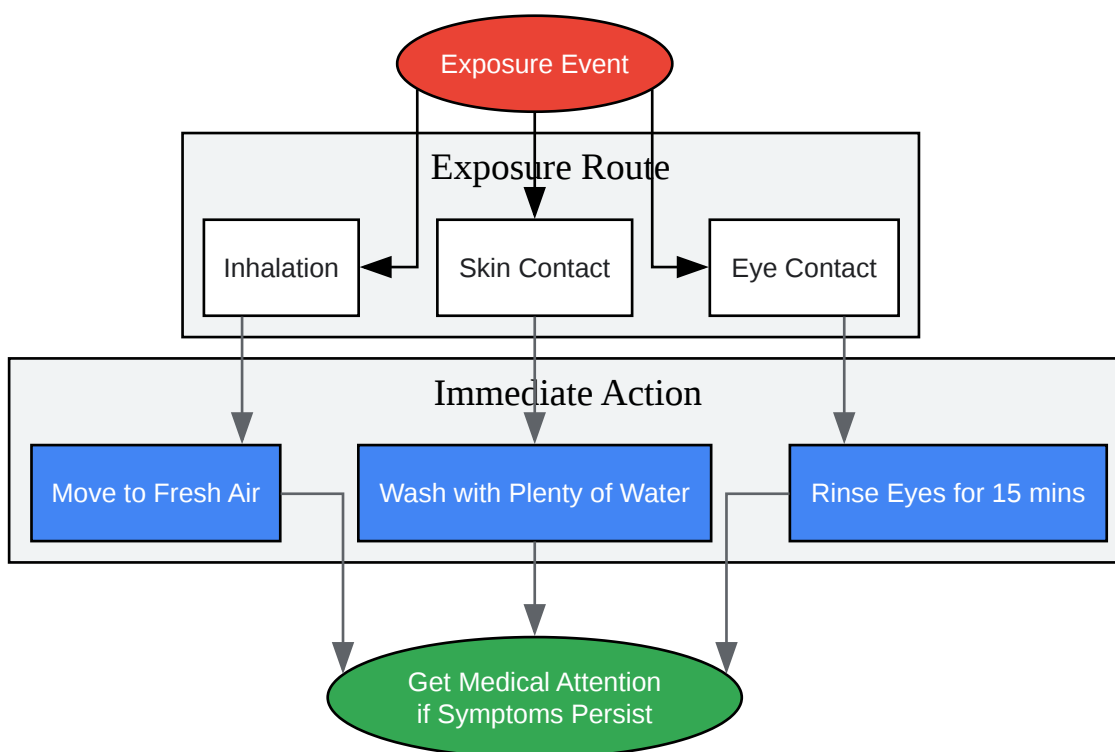
Section 4: First-Aid Measures

In case of exposure, follow these first-aid measures. Get medical attention if symptoms persist.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1]
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[1]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.

First-Aid Response Workflow

This diagram outlines the decision-making process for providing first aid after an accidental exposure.



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Caption: Workflow for First-Aid Response to Exposure.

Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Vapors are heavier than air and may spread along floors. Forms explosive mixtures with air on intense heating.[10] Keep product and empty container away from heat and sources of ignition.
- Hazardous Combustion Products: Carbon oxides.[10]
- Protective Equipment for Firefighters: As in any fire, wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.

Section 6: Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment as required. Ensure adequate ventilation. Avoid contact with skin, eyes, or clothing.[\[1\]](#) Remove all sources of ignition.[\[1\]](#)
- **Environmental Precautions:** Should not be released into the environment. Do not empty into drains.[\[1\]](#)
- **Methods for Cleaning Up:** Sweep up and shovel into suitable containers for disposal.[\[1\]](#) Avoid dust formation if in solid form.

Section 7: Handling and Storage

- **Precautions for Safe Handling:** Handle in accordance with good industrial hygiene and safety practice.[\[1\]](#) Wear personal protective equipment.[\[1\]](#) Ensure adequate ventilation.[\[1\]](#) Avoid contact with skin and eyes.[\[1\]](#) Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)
- **Conditions for Safe Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#) Some suppliers recommend storage at temperatures below 15°C in a dark place. Incompatible materials include strong oxidizing agents.[\[1\]](#)

Section 8: Exposure Controls/Personal Protection

- **Exposure Limits:** No occupational exposure limit values have been established.[\[10\]](#)
- **Engineering Controls:** Ensure adequate ventilation, especially in confined areas. Use of a fume hood is recommended.
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
 - **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#) Gloves must be inspected prior to use.
 - **Respiratory Protection:** Under normal use conditions, no protective equipment is needed.[\[1\]](#) If irritation is experienced or exposure limits are exceeded, a particle filter or other appropriate respirator should be used.

Section 9: Physical and Chemical Properties

The compound's physical state can vary depending on the ambient temperature, as its melting point is near room temperature.

Property	Value
Appearance	White or colorless to light yellow powder, lump, or clear liquid[7]
Odor	Mild aromatic[3]
Melting Point	22-24 °C (71.6-75.2 °F)[2][3][7][11]
Boiling Point	219-220 °C (426-428 °F) at 760 mmHg[11] 133-135 °C (271-275 °F) at 50 mmHg[2][3][7]
Flash Point	85 °C (185 °F)[3][7][11]
Density	1.051 g/mL at 25 °C[2][7]
Vapor Pressure	0.171 mmHg at 25 °C[3][7]
Water Solubility	Insoluble[7][11]
Refractive Index	1.526 - 1.530 at 20 °C[2][6][7]

Section 10: Stability and Reactivity

- Reactivity: No known hazardous reactions under normal conditions. Reactive hazard is none known.[1]
- Chemical Stability: Stable under recommended storage conditions.[1]
- Possibility of Hazardous Reactions: Hazardous polymerization does not occur.[1]
- Conditions to Avoid: Heat, flames, and sparks.[1]
- Incompatible Materials: Strong oxidizing agents.[1]

- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide under combustion.

Section 11: Toxicological Information

- General Information: The toxicological properties of **3,4-Dimethoxytoluene** have not been fully investigated.[1]
- Acute Toxicity: Not determined.
- Skin Corrosion/Irritation: May cause skin irritation based on some GHS classifications.[4]
- Serious Eye Damage/Irritation: May cause serious eye irritation based on some GHS classifications.[4]
- Respiratory or Skin Sensitization: No information available.
- Germ Cell Mutagenicity: No information available.
- Carcinogenicity: No information available.
- Reproductive Toxicity: No information available.
- Specific Target Organ Toxicity (STOT): May cause respiratory irritation (single exposure) based on some GHS classifications.[4] No information is available for repeated exposure.

Section 12: Ecological Information

- Ecotoxicity: Do not empty into drains or the environment.[1] Specific ecotoxicity data (e.g., LC50 for fish) is not available for this compound in the reviewed sources.
- Persistence and Degradability: No information available.[1]
- Bioaccumulative Potential: No information available.[1]
- Mobility in Soil: No information available.

Section 13: Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations. Leave chemicals in original containers and do not mix with other waste. Handle uncleaned containers as you would the product itself.

Section 14: Transport Information

Based on available information, **3,4-Dimethoxytoluene** is not typically regulated as a dangerous good for transport.

- DOT (US): Not regulated.
- IATA/IMDG: Not regulated.

Section 15: Regulatory Information

- EINECS: 207-796-0[3][4]
- TSCA: Listed.
- Canada Domestic Substances List (DSL): Listed.[11]
- Australian Inventory of Industrial Chemicals (AIIC): Listed.[4]

Section 16: Other Information

- Disclaimer: The information provided in this document is correct to the best of our knowledge, information, and belief at the date of its publication. The information given is designed only as a guidance for safe handling, use, processing, storage, transportation, disposal, and release and is not to be considered a warranty or quality specification.
- Revision Date of Source Data: March 25, 2024[1]

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